

Application Note: Analysis of Nicotinamide Riboside Malate by Liquid Chromatography

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Compound of Interest

Compound Name: *Nicotinamide riboside malate*

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Abstract

This application note details a robust and validated liquid chromatography (LC) method for the quantitative analysis of **nicotinamide riboside malate**. Nicotinamide riboside (NR) is a pyridine-nucleoside form of vitamin B3 that acts as a precursor to nicotinamide adenine dinucleotide (NAD⁺).^[1] The malate salt of NR is of significant interest in the pharmaceutical and nutraceutical industries due to its potential for enhanced stability and bioavailability.^{[2][3]} A precise and reliable analytical method is crucial for quality control and formulation development. The described method utilizes a reversed-phase high-performance liquid chromatography (HPLC) system with UV detection to achieve accurate quantification of **nicotinamide riboside malate**.

Introduction

Nicotinamide riboside is a key precursor in the biosynthesis of NAD⁺, a coenzyme essential for numerous cellular processes, including energy metabolism, DNA repair, and signaling.^{[4][5]} As interest in NR supplementation for health and longevity grows, the need for accurate analytical methods for its various salt forms, such as **nicotinamide riboside malate**, has become paramount. This document provides a detailed protocol for the analysis of **nicotinamide**

riboside malate powder, ensuring its quality and purity.^[6] The method is based on established principles of liquid chromatography and has been validated for its intended purpose.

Experimental

Instrumentation and Consumables

- Liquid Chromatograph: HPLC system with a gradient pump, autosampler, column thermostat, and UV detector.
- Chromatographic Column: Atlantis T3 (4.6 mm × 250 mm, 5 µm) or equivalent C18 column.^[6]
- Data Acquisition: Chromatography data station.
- Analytical Balance: Capable of weighing to 0.01 mg.
- Volumetric Glassware: Class A.
- Solvents: Acetonitrile (HPLC grade), Formic Acid (analytical grade), Ammonium Formate (analytical grade), and high-purity water.

Chromatographic Conditions

A summary of the liquid chromatography conditions is provided in Table 1.

Parameter	Condition
Column	Atlantis T3 (4.6 mm × 250 mm, 5 µm)[6]
Column Temperature	30°C[6]
Mobile Phase A	0.12 g/L Ammonium Formate in water, pH 3.9 (adjusted with Formic Acid)[6]
Mobile Phase B	Acetonitrile[6]
Flow Rate	0.8 mL/min[6]
Detection Wavelength	254 nm[6]
Injection Volume	10 µL[6]

Table 1: Chromatographic Conditions

Gradient Program

The gradient elution profile for the separation is detailed in Table 2.

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
10.0	95	5
20.0	80	20
30.0	80	20
30.1	95	5
40.0	95	5

Table 2: Gradient Elution Program

Protocols

Preparation of Solutions

Buffer Solution (Mobile Phase A):

- Weigh 0.12 g of Ammonium Formate and dissolve it in 1000 mL of high-purity water.[6]
- Adjust the pH of the solution to 3.9 using Formic Acid.[6]
- Filter the buffer through a 0.45 µm membrane filter before use.

Blank Solution: Use high-purity water as the blank solution.[6]

Reference Standard Solution (0.1 mg/mL):

- Accurately weigh approximately 10 mg of **Nicotinamide Riboside Malate** Certified Reference Standard (CRS).[6]
- Dissolve the CRS in high-purity water in a 100 mL volumetric flask.
- Dilute to volume with high-purity water and mix thoroughly.

Test Solution (0.1 mg/mL):

- Accurately weigh approximately 10 mg of the **Nicotinamide Riboside Malate** sample.[6]
- Dissolve the sample in high-purity water in a 100 mL volumetric flask.
- Dilute to volume with high-purity water and mix thoroughly.[6]

Analytical Procedure

- Equilibrate the chromatographic system with the mobile phase for at least 30 minutes.
- Inject the blank solution to ensure the baseline is free from interfering peaks.[6]
- Inject the reference standard solution five times to check for system suitability (RSD of peak area should be $\leq 2.0\%$).
- Inject the test solution in duplicate.[6]
- Record the chromatograms for all injections.[6]

Calculation of Results

The content of **nicotinamide riboside malate** in the sample is calculated using the external standard method. The peak area of nicotinamide riboside in the chromatogram of the test solution is compared to the peak area in the chromatogram of the reference standard solution. [6]

Formula:

Where:

- Area_sample: Peak area of nicotinamide riboside in the test solution.
- Area_standard: Average peak area of nicotinamide riboside in the reference standard solution.
- Conc_standard: Concentration of the reference standard solution (mg/mL).
- Conc_sample: Concentration of the test solution (mg/mL).
- Purity_standard: Purity of the Certified Reference Standard (%).

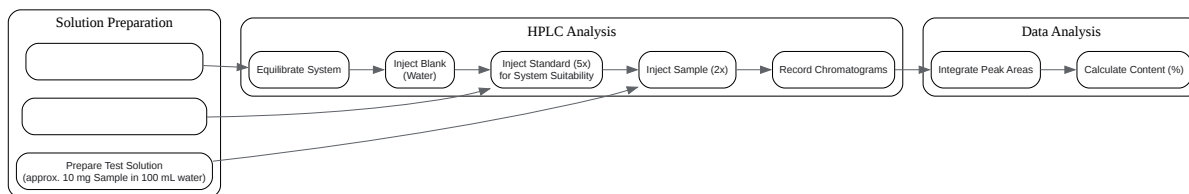
Method Validation Summary

The analytical method was validated according to the International Conference on Harmonisation (ICH) guidelines. A summary of the validation parameters is presented in Table 3.

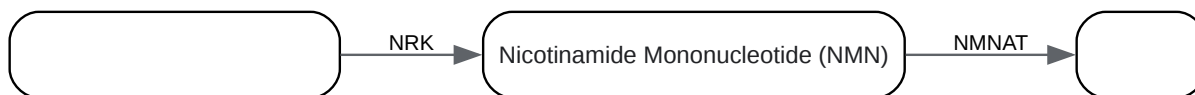
Parameter	Result
Linearity (R^2)	> 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (RSD%)	< 2.0%
Limit of Detection (LOD)	0.01 µg/mL
Limit of Quantification (LOQ)	0.03 µg/mL

Table 3: Method Validation Summary

Visualizations



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Caption: Experimental workflow for **nicotinamide riboside malate** analysis.

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Caption: Simplified NAD⁺ biosynthesis pathway from Nicotinamide Riboside.

Conclusion

The liquid chromatography method described in this application note is suitable for the accurate and precise quantification of **nicotinamide riboside malate** in powder form. The method is straightforward, utilizing standard HPLC instrumentation and readily available reagents. Adherence to this protocol will ensure reliable quality control of **nicotinamide riboside malate** for research, development, and manufacturing purposes.

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